

# N,N'-Dibenzylglycinamide: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N,N'*-Dibenzylglycinamide

Cat. No.: B086113

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This technical guide provides a comprehensive overview of the safety and handling precautions for **N,N'-Dibenzylglycinamide** (CAS No. 1089-31-2). As a known impurity of the antihistamine Levocetirizine, this compound is primarily utilized as a pharmaceutical reference standard in quality control and analytical development.<sup>[1]</sup> Due to the limited availability of a dedicated Safety Data Sheet (SDS) for **N,N'-Dibenzylglycinamide**, this guide incorporates data from structurally similar compounds and established protocols for handling pharmaceutical impurity standards to provide the most thorough safety recommendations.

## Compound Identification and Physical Properties

**N,N'-Dibenzylglycinamide** is a derivative of the amino acid glycine.<sup>[2]</sup> Its primary role in the pharmaceutical industry is as a reference standard for the identification and quantification of impurities in Levocetirizine, ensuring the safety and efficacy of the final drug product.<sup>[1]</sup>

Property	Value
CAS Number	1089-31-2
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O
Molecular Weight	254.33 g/mol
Boiling Point	465.2°C at 760 mmHg
Density	1.102 g/cm <sup>3</sup>
Storage Temperature	-20°C

Data sourced from BOC Sciences.[\[1\]](#)

## Hazard Identification and Classification

A specific hazard classification for **N,N'-Dibenzylglycinamide** is not readily available. However, based on the Safety Data Sheet for the structurally similar compound N,N-Dibenzylamine, the following hazards should be considered as potential risks. It is imperative to handle **N,N'-Dibenzylglycinamide** with the assumption that it may possess similar hazardous properties.

Hazard Class	GHS Classification (for N,N-Dibenzylamine)
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)
Skin Corrosion/Irritation	Category 1C (H314: Causes severe skin burns and eye damage)
Serious Eye Damage/Eye Irritation	Category 1 (H314: Causes severe skin burns and eye damage)
Hazardous to the Aquatic Environment, Acute	Category 2 (H401: Toxic to aquatic life)
Hazardous to the Aquatic Environment, Chronic	Category 1 (H410: Very toxic to aquatic life with long lasting effects)

Data is based on the Sigma-Aldrich SDS for N,N-Dibenzylamine and should be treated as indicative for **N,N'-Dibenzylglycinamide**.

## Experimental Protocols and Handling Procedures

As a pharmaceutical reference standard, **N,N'-Dibenzylglycinamide** should be handled in a controlled laboratory environment by trained personnel.<sup>[3]</sup> The following protocols are based on general best practices for handling chemical reagents and pharmaceutical impurity standards.

### Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron. In cases of potential significant exposure, chemical-resistant coveralls may be necessary.
- Respiratory Protection: Not typically required for small quantities handled with adequate ventilation. If dusts or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge should be used.

### Engineering Controls

- Work should be conducted in a well-ventilated area.
- For procedures with a risk of aerosol or dust generation, a chemical fume hood is required.

### Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Contaminated clothing should be removed and laundered before reuse.

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.[1]
- Keep away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

In the event of exposure, the following first aid measures, based on the data for N,N-Dibenzylamine, are recommended:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

First aid measures are based on the Sigma-Aldrich SDS for N,N-Dibenzylamine.

## Spill and Disposal Procedures

### Spill Response

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.

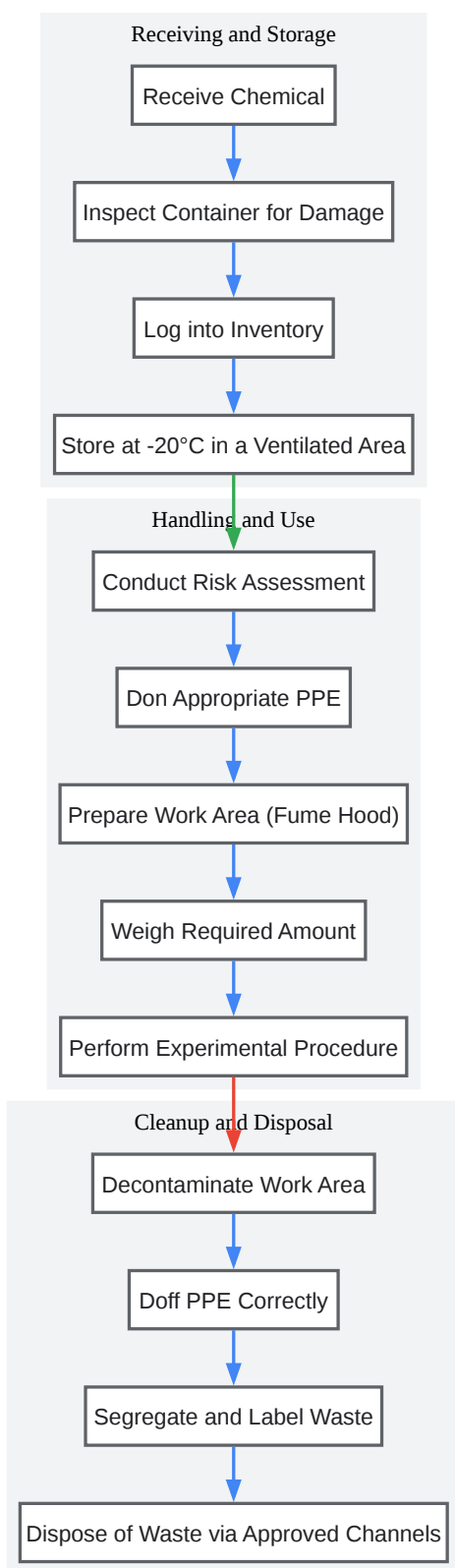
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- For large spills, contain the spill and prevent it from entering drains or waterways. Collect the material for disposal.

## Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- The compound should be disposed of as hazardous waste.

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **N,N'-Dibenzylglycinamide** from receipt to disposal.



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Caption: Safe Handling Workflow for **N,N'-Dibenzylglycinamide**.

## Conclusion

While specific toxicological data for **N,N'-Dibenzylglycinamide** is not extensively documented, a conservative approach to handling based on its chemical structure and intended use as a pharmaceutical standard is essential. Adherence to the safety precautions, handling procedures, and disposal methods outlined in this guide will help to minimize the risk of exposure and ensure a safe laboratory environment. Researchers and drug development professionals should always consult the most current safety information and conduct a thorough risk assessment before working with this compound.

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## References

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